

Commercial availability of Benzyl 1-Boc-piperidine-3-carboxylate

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Compound of Interest

Compound Name:	Benzyl 1-Boc-piperidine-3-carboxylate
Cat. No.:	B3034142

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An In-Depth Technical Guide to **Benzyl 1-Boc-piperidine-3-carboxylate** for Advanced Research Applications

Executive Summary: This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on **Benzyl 1-Boc-piperidine-3-carboxylate** (CAS No. 139985-95-8). It provides an in-depth analysis of its commercial availability, procurement strategies, plausible synthetic pathways, and critical quality control protocols. Furthermore, this document outlines detailed methodologies for purification and analytical characterization, discusses its strategic applications as a versatile building block in pharmaceutical development, and provides essential safety and handling information. The insights are grounded in established scientific principles to empower researchers in leveraging this valuable synthetic intermediate for the creation of novel therapeutics.

Introduction to a Key Synthetic Scaffold

Benzyl 1-Boc-piperidine-3-carboxylate is a heterocyclic organic compound that serves as a crucial building block in the synthesis of complex molecular architectures. The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.^[1] The strategic placement of a tert-butyloxycarbonyl (Boc) group on the piperidine nitrogen and a benzyl ester at the 3-position offers chemists orthogonal protecting group strategies and multiple points for molecular elaboration.

The Boc group provides a stable, acid-labile protecting group for the nitrogen, while the benzyl ester can be selectively removed under hydrogenolysis conditions, leaving other functional groups intact. This dual functionality makes it an invaluable intermediate for constructing libraries of compounds in drug discovery campaigns, particularly in the development of analgesics and anti-inflammatory agents.[2][3]

Key Chemical Identifiers:

- Chemical Name: Benzyl 1-(tert-butoxycarbonyl)piperidine-3-carboxylate
- Synonyms: 3-benzyl-tert-butyl piperidine-1,3-dicarboxylate[4]
- CAS Number: 139985-95-8[4][5]
- Molecular Formula: C₁₈H₂₅NO₄[4]
- Molecular Weight: 319.40 g/mol [4]

Commercial Availability and Strategic Procurement

Benzyl 1-Boc-piperidine-3-carboxylate is readily available from various chemical suppliers that specialize in building blocks for research and development. Procurement for research purposes typically involves quantities ranging from grams to kilograms.

Table 1: Representative Commercial Suppliers

Supplier	CAS Number	Purity (Typical)	Notes
BLD Pharm	139985-95-8	≥95%	Analytical data such as NMR, HPLC, and LC-MS are often available upon request or on the product page. [5]
ChemScene	139985-95-8	≥98%	Offers custom synthesis and process optimization services for larger scale needs. [4]
Sigma-Aldrich	139985-95-8	Varies	As a major distributor, availability and purity should be confirmed for the specific catalog number.

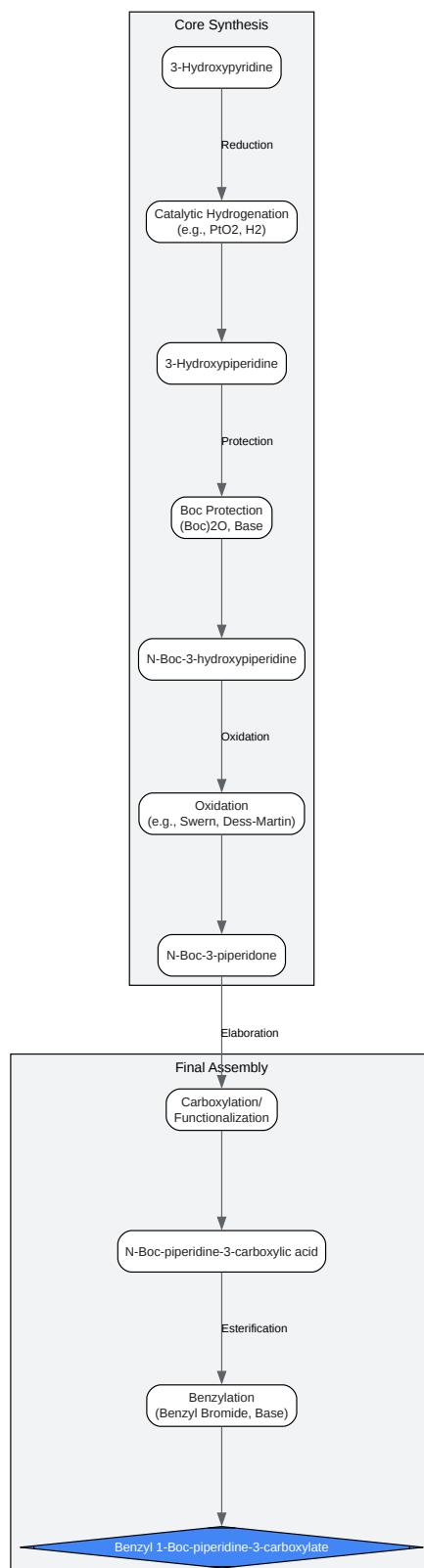
Procurement Best Practices (Trustworthiness Pillar): As a self-validating system, it is imperative for researchers to perform their own quality assessment upon receipt of the material, regardless of the supplier's reputation.

- Request a Certificate of Analysis (COA): Always request a lot-specific COA from the vendor. This document provides initial data on purity (usually by HPLC or GC), identity (often by ^1H NMR), and appearance.
- Verify Structure and Purity: Upon receipt, an independent ^1H NMR and HPLC analysis should be performed to confirm the structure and purity stated on the COA. This internal verification is a cornerstone of experimental reproducibility.

Synthesis and Manufacturing Overview

Understanding the synthetic origin of **Benzyl 1-Boc-piperidine-3-carboxylate** is crucial for anticipating potential impurities. While specific manufacturing processes are proprietary, a chemically plausible route can be constructed from established organic chemistry principles,

often starting from precursors like 3-hydroxypyridine or a related piperidone. A common strategy involves the formation of the N-Boc-piperidine-3-carboxylic acid core, followed by esterification.



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Caption: Plausible Synthetic Workflow for **Benzyl 1-Boc-piperidine-3-carboxylate**.

Quality Control and Analytical Characterization

Rigorous analytical characterization is non-negotiable for ensuring the quality of starting materials in drug development. The following protocols provide a framework for the in-house validation of **Benzyl 1-Boc-piperidine-3-carboxylate**.

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol is designed to separate the main compound from potential impurities, such as starting materials or by-products.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of Acetonitrile (Solvent B) and water with 0.1% formic acid (Solvent A). A similar method was described for a related compound.^[6]
 - Gradient Example: Start at 30% B, ramp to 95% B over 15 minutes, hold for 2 minutes, return to 30% B over 1 minute, and equilibrate for 2 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Accurately weigh ~1 mg of the compound and dissolve in 1 mL of acetonitrile to create a 1 mg/mL stock solution.
- Injection Volume: 10 μ L.
- Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Protocol 2: Structural Verification by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for confirming the chemical structure of a molecule.

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.7 mL of deuterated chloroform (CDCl_3).
- ^1H NMR Analysis:
 - Expected Aromatic Protons: Signals between 7.2-7.4 ppm corresponding to the benzyl group.
 - Expected Benzyl CH_2 : A singlet around 5.1-5.2 ppm.
 - Expected Boc Group: A sharp singlet for the 9 protons of the tert-butyl group around 1.4-1.5 ppm.
 - Expected Piperidine Ring Protons: A complex series of multiplets between 1.5-4.0 ppm.
- ^{13}C NMR Analysis:
 - Expected Carbonyls: Signals for the ester and carbamate carbonyls will appear in the 155-175 ppm range.
 - Expected Aromatic Carbons: Signals in the 127-136 ppm range.
 - Expected Boc Carbons: A quaternary carbon signal around 80 ppm and the methyl carbons around 28 ppm.

Purification of Research-Grade Material

If the procured material does not meet the required purity specifications for a sensitive experiment, further purification may be necessary.

Protocol 3: Flash Column Chromatography

This is the most common method for purifying organic compounds on a laboratory scale.

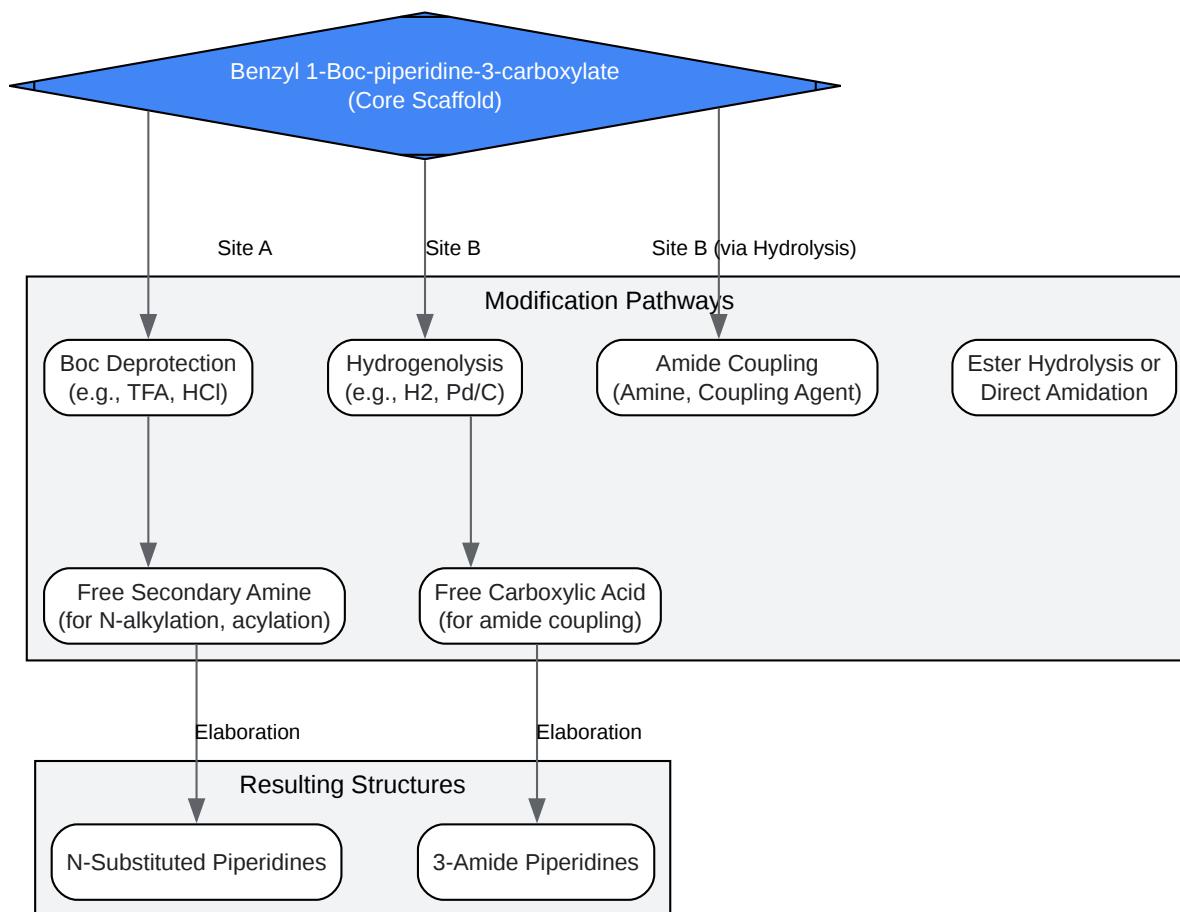
- Stationary Phase: Silica gel (230-400 mesh). Causality Note: Silica gel is acidic and may cause degradation of acid-sensitive compounds, including the potential cleavage of the Boc group. One report on a related silyl-protected compound noted instability on silica.^[7] If

degradation is observed, switching to a neutral stationary phase like alumina is a prudent choice.

- Mobile Phase (Eluent): A mixture of a non-polar solvent (e.g., hexanes or heptane) and a more polar solvent (e.g., ethyl acetate). A typical starting gradient would be 5% ethyl acetate in hexanes, gradually increasing the polarity.
- Slurry Preparation: Dissolve the crude material in a minimal amount of dichloromethane or the eluent mixture. Adsorb this solution onto a small amount of silica gel, dry it under vacuum, and load the resulting powder onto the top of the column. This "dry loading" technique typically results in better separation.
- Elution: Run the column under positive pressure, collecting fractions.
- Analysis: Analyze the collected fractions by Thin Layer Chromatography (TLC) or HPLC to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent using a rotary evaporator to yield the purified compound.

Applications in Drug Discovery and Development

The utility of **Benzyl 1-Boc-piperidine-3-carboxylate** lies in its role as a modifiable scaffold. The N-benzyl piperidine motif itself is a powerful tool used by medicinal chemists to fine-tune physicochemical properties and introduce critical cation- π interactions with target proteins.[1][8]

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Caption: Key Derivatization Pathways for the Core Scaffold.

- **Amide Bond Formation:** The benzyl ester can be hydrolyzed to the corresponding carboxylic acid, which is a versatile handle for amide coupling reactions to introduce a wide range of substituents.
- **N-Functionalization:** The Boc group can be removed under acidic conditions (e.g., trifluoroacetic acid) to reveal the secondary amine. This amine can then be functionalized via

reductive amination, acylation, or sulfonylation to explore the chemical space around the nitrogen atom.

- Chiral Synthesis: The racemic compound can be used as is, or chiral versions can be employed to create enantiomerically pure final products, which is critical in modern drug development.[2]

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed. The specific hazards will be detailed in the Safety Data Sheet (SDS) provided by the supplier, which is the primary source of safety information and must be consulted before use.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[9][10]
- Handling: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.[9][10] Avoid contact with skin and eyes.[9][10]
- Storage: Store the compound in a tightly sealed container in a cool, dry place, away from incompatible materials like strong oxidizing agents.[11] For long-term stability, storage at 2-8°C is often recommended.

Conclusion

Benzyl 1-Boc-piperidine-3-carboxylate is more than just a chemical; it is a strategic tool for innovation in pharmaceutical research. Its commercial availability, coupled with a well-defined chemical profile, makes it an accessible and reliable starting material. By applying rigorous quality control, understanding its synthetic background, and leveraging its versatile functional handles, researchers can confidently incorporate this building block into their synthetic campaigns to accelerate the discovery and development of next-generation therapeutics.

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